

Personal protective equipment for handling Ggti 2147

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Compound of Interest

Compound Name: Ggti 2147

Cat. No.: B1671465

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Essential Safety & Handling Guide for Ggti 2147

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Ggti 2147**, a potent and selective geranylgeranyltransferase I (GGTase I) inhibitor. While **Ggti 2147** is not classified as a hazardous substance under REACH regulation (EC) No. 1907/2006, adherence to standard laboratory safety protocols is essential to ensure a safe working environment.^[1]

Chemical and Physical Properties

A summary of key quantitative data for **Ggti 2147** is provided below for easy reference.

Property	Value
Chemical Formula	C ₂₈ H ₃₀ N ₄ O ₃ [2][3][4]
Molecular Weight	470.56 g/mol [2][4][5]
CAS Number	191102-87-1[2][5]
Appearance	Off-white solid[6]
Purity	≥95% (by HPLC)[3][6]
Solubility	Soluble in DMSO (200 mg/mL)[4]
Storage Temperature	-20°C[4]
Primary Target IC ₅₀	500 nM (for blocking Rap1A geranyl-geranylation)[5][6]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Ggti 2147** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or latex gloves should be worn at all times.
Eye Protection	Safety Glasses	Safety glasses with side shields or goggles are mandatory.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If creating aerosols or dust, a fume hood should be used.

Experimental Protocols: Handling and Storage

Adherence to the following step-by-step procedures will ensure the safe handling and integrity of **Ggti 2147**.

Receiving and Storage:

- Upon receipt, visually inspect the packaging for any signs of damage.
- Store the compound at -20°C in a tightly sealed container.^[4]
- **Ggti 2147** is shipped at ambient temperature.^[4]

Preparation of Stock Solutions:

- Equilibrate the vial of **Ggti 2147** to room temperature before opening to prevent moisture condensation.
- Under a fume hood, dissolve the solid **Ggti 2147** in DMSO to the desired concentration. For example, to prepare a 10 mM stock solution, dissolve 4.71 mg of **Ggti 2147** in 1 mL of DMSO.
- Following reconstitution, it is recommended to aliquot the stock solution into smaller, single-use volumes.^[5]
- Store the stock solutions at -20°C. Stock solutions are stable for up to 3 months at this temperature.^[5]

Handling:

- Always handle **Ggti 2147** in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid inhalation of any fine particles.
- Avoid contact with skin and eyes by wearing the appropriate PPE.
- Do not eat, drink, or smoke in the laboratory area.
- Wash hands thoroughly after handling the compound.

Disposal Plan

Proper disposal of **Ggti 2147** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal:

- Dispose of unused **Ggti 2147** and any contaminated materials (e.g., pipette tips, tubes) in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of **Ggti 2147** down the drain or in the general waste.
- Consult your institution's environmental health and safety (EHS) office for specific disposal guidelines.

Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent (e.g., DMSO, followed by ethanol or acetone).
- The rinsate should be collected and disposed of as chemical waste.
- After thorough rinsing, the container can be disposed of as non-hazardous laboratory glass or plastic waste, as per institutional guidelines.

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for safely handling **Ggti 2147** from receipt to disposal.

Caption: Workflow for safe handling of **Ggti 2147**.

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